

An In-depth Technical Guide to the Physical Properties of Diisooctyl Sebacate

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Compound of Interest

Compound Name: *Diisooctyl sebacate*

Cat. No.: *B1670628*

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Introduction

Diisooctyl sebacate (CAS No. 27214-90-0), a diester of sebacic acid and isooctyl alcohol, is a versatile compound with significant applications across various industries, including as a plasticizer, emollient, and solvent. Its physical properties are critical to its functionality and performance in diverse formulations. This technical guide provides a comprehensive overview of the core physical characteristics of **diisooctyl sebacate**, supported by experimental methodologies and structured data presentation for ease of reference and comparison.

Core Physical Properties

The physical properties of **diisooctyl sebacate** are summarized in the tables below. These values represent a synthesis of data from various technical sources. It is important to note that some variations may exist due to different measurement conditions and purities of the substance.

General and Thermal Properties

Property	Value	Units	Notes
Molecular Formula	C ₂₆ H ₅₀ O ₄	-	
Molecular Weight	426.67	g/mol	
Appearance	Colorless to light yellow, oily liquid	-	
Boiling Point	225	°C	at 2 mmHg
~435-436	°C	at 760 mmHg (for dioctyl sebacate)	
Melting Point	Not available	°C	
Flash Point	215	°C	

Density and Optical Properties

Property	Value	Units	Conditions
Density	0.91	g/cm ³	at 20°C
0.913 - 0.917	g/cm ³	at 20°C	
0.914	g/mL	at 25°C	
Refractive Index	1.454	-	at 20°C
1.450 - 1.455	-	at 20°C	
1.449 - 1.451	-	at 25°C	

Viscosity

Temperature	Viscosity	Units
20°C	21 - 25	mm ² /s (cSt)
25°C	25	cP
40°C	9.5 - 13.5	mm ² /s (cSt)
100°C	3.20	mm ² /s (cSt)

Solubility

The solubility of **diisooctyl sebacate** is a key factor in its application as a solvent and in formulations.

Solvent	Solubility	Notes
Water	5.149×10^{-6} (estimated)	mg/L at 25°C
Alcohol (general)	Soluble	
Ethanol	Soluble	Quantitative data not readily available.
Methanol	Soluble	Quantitative data not readily available.
Acetone	Soluble	Quantitative data not readily available.
Toluene	Soluble	Quantitative data not readily available.
Hydrocarbons	Soluble	
Ketones	Soluble	
Esters	Soluble	
Chlorinated Hydrocarbons	Soluble	

Experimental Protocols

Detailed experimental protocols for determining the physical properties of **diisooctyl sebacate** are based on established standards, such as those from ASTM International.

Viscosity Measurement (Generalized Protocol based on ASTM D445/D2196)

The viscosity of **diisooctyl sebacate** can be determined using a rotational viscometer.

Objective: To measure the dynamic viscosity of **diisooctyl sebacate** at a specified temperature.

Apparatus:

- Rotational viscometer with appropriate spindle
- Temperature-controlled water bath or chamber
- Calibrated thermometer
- Beaker

Procedure:

- Temperature Control: Set the water bath or temperature chamber to the desired temperature (e.g., 20°C, 40°C, or 100°C) and allow it to equilibrate.
- Sample Preparation: Place a sufficient amount of **diisooctyl sebacate** into a beaker and allow it to reach thermal equilibrium within the temperature-controlled environment.
- Viscometer Setup: Select a spindle and rotational speed appropriate for the expected viscosity of the sample.
- Measurement: Immerse the spindle into the **diisooctyl sebacate** to the marked level. Start the viscometer and allow the reading to stabilize.
- Data Recording: Record the viscosity reading from the instrument.
- Replicates: Perform multiple readings to ensure accuracy and calculate the average viscosity.

Refractive Index Measurement (Generalized Protocol based on ASTM D1218/D1747)

The refractive index of **diisooctyl sebacate** can be measured using a refractometer.

Objective: To determine the refractive index of **diisooctyl sebacate** at a specified temperature.

Apparatus:

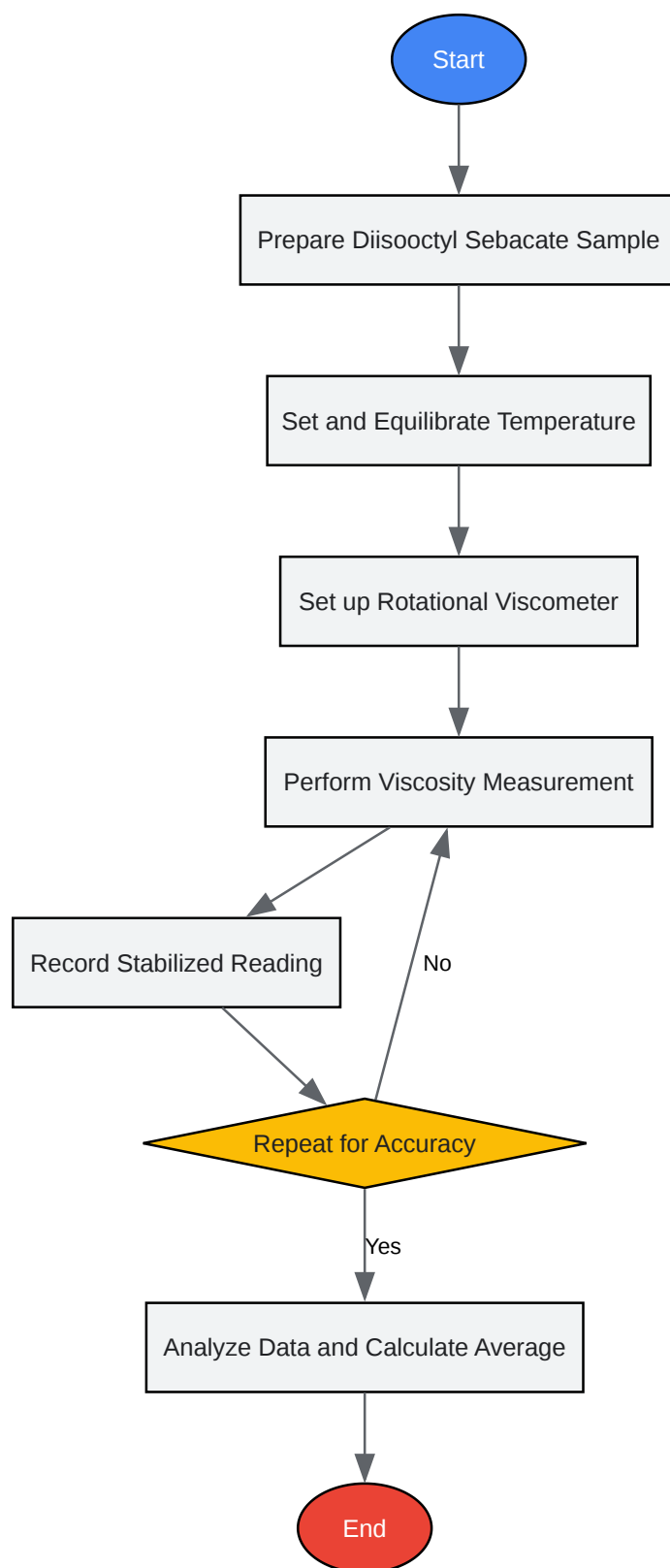
- Abbe refractometer or a digital refractometer
- Constant temperature bath
- Light source (typically a sodium lamp, 589 nm)
- Lens tissue
- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- Calibration: Calibrate the refractometer using a standard of known refractive index.
- Temperature Control: Circulate water from the constant temperature bath through the refractometer prisms to bring them to the desired temperature (e.g., 20°C or 25°C).
- Sample Application: Place a few drops of **diisooctyl sebacate** onto the surface of the lower prism.
- Measurement: Close the prisms and allow a few minutes for the sample to reach the prism temperature. Adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- Data Recording: Read the refractive index from the instrument's scale.
- Cleaning: Clean the prism surfaces thoroughly with a suitable solvent and lens tissue after each measurement.

Visualizations

Relationship between Molecular Structure and Physical Properties



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